

Technical Support Center: Texas Red-X Labeled Antibodies

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Compound of Interest

Compound Name: *Texas red-X 4-succinimidyl ester*

Cat. No.: *B12370066*

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability, storage, and troubleshooting of Texas Red-X labeled antibodies.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for Texas Red-X labeled antibodies?

For optimal stability, it is recommended to store Texas Red-X labeled antibodies at 4°C for short-term use and in aliquots at -20°C or -80°C for long-term storage.[1][2][3] It is crucial to avoid repeated freeze-thaw cycles, which can degrade the antibody and reduce its effectiveness.[1][2][3] When storing at -20°C, using a non-frost-free freezer is advisable to prevent temperature fluctuations.[2][3] For conjugates in 50% glycerol, storage at -20°C can maintain stability for up to two years.[4] Always protect the antibody from light by storing it in a dark vial or wrapping the vial in foil.[1][2]

Q2: What is the expected shelf life of a Texas Red-X labeled antibody?

The shelf life of a Texas Red-X labeled antibody is dependent on the storage conditions and the stability of the antibody itself. When stored correctly at 4°C, a new conjugate can be stable for 12-18 months.[4] For longer-term storage at -20°C in 50% glycerol, the conjugate can remain stable for several years.[4] Lyophilized (freeze-dried) antibodies can be stable for 3-5 years when stored at -20°C or below.[2] However, the antibody is often the least stable

component of the conjugate, so it is important to check the datasheet for the specific antibody's storage recommendations.[4]

Q3: What buffers are compatible with Texas Red-X labeled antibodies for storage and conjugation?

For storage, phosphate-buffered saline (PBS) at a pH of 7.2 is commonly used.[1] For the conjugation process, it is ideal to use an amine-free buffer such as MES, MOPS, HEPES, or PBS, with a pH range of 6.5 to 8.5.[5][6] Buffers containing primary amines (e.g., Tris or glycine) should be avoided during conjugation as they can react with the succinimidyl ester of the Texas Red-X dye, reducing labeling efficiency.[1][5] However, modest concentrations of Tris buffer (up to 20mM) are tolerated in some protocols.[5]

Q4: What is the photostability of Texas Red-X?

Texas Red-X is known for its good photostability, making it a reliable choice for long-term imaging experiments.[7][8][9] It is more photostable than its predecessor, Texas Red sulfonyl chloride.[10] However, like all fluorophores, it is susceptible to photobleaching with prolonged exposure to intense light. To minimize photobleaching, it is recommended to use an antifade mounting medium for microscopy and to protect samples from light whenever possible.[9][11]

Quantitative Data Summary

The following tables summarize key quantitative data related to the storage and stability of Texas Red-X labeled antibodies.

Table 1: Recommended Storage Conditions and Expected Shelf Life

Storage Condition	Temperature	Duration	Expected Stability	Key Considerations
Short-term	4°C	Days to Weeks	12-18 months for new conjugates[4]	Protect from light.[1]
Long-term	-20°C	Months to Years	Stable for several years with 50% glycerol[4]	Aliquot to avoid freeze-thaw cycles. Use a non-frost-free freezer.[2][3]
Long-term	-80°C	Months to Years	Generally recommended for long-term preservation.	Aliquot to avoid freeze-thaw cycles.
Lyophilized	-20°C or below	3-5 years	Reconstitute shortly before use.	Store in a desiccator.

Table 2: Buffer Compatibility for Conjugation and Storage

Buffer Component	Compatibility for Conjugation	Compatibility for Storage	Concentration Limits	Rationale/Notes
PBS, HEPES, MES, MOPS	Recommended	Recommended	10-50mM for conjugation[5][6]	Amine-free buffers are ideal for efficient labeling.
Tris	Tolerated at low concentrations	Generally compatible	≤ 20mM for conjugation[5]	Higher concentrations can interfere with the labeling reaction.
Glycine, Ethanolamine	Incompatible	Generally compatible	Avoid for conjugation	Primary amines react with the NHS ester of the dye.[5]
Sodium Azide	Tolerated	Recommended	0.02% - 0.1%[5][6]	Acts as a preservative to prevent microbial growth.
BSA	Tolerated at low concentrations	Recommended	0.1% - 0.5% for conjugation[5][6]	Acts as a stabilizer. High concentrations can interfere with conjugation.
Glycerol	Tolerated	Recommended for -20°C storage	Up to 50%[5][6]	Acts as a cryoprotectant to prevent ice crystal formation. [2]

Troubleshooting Guide

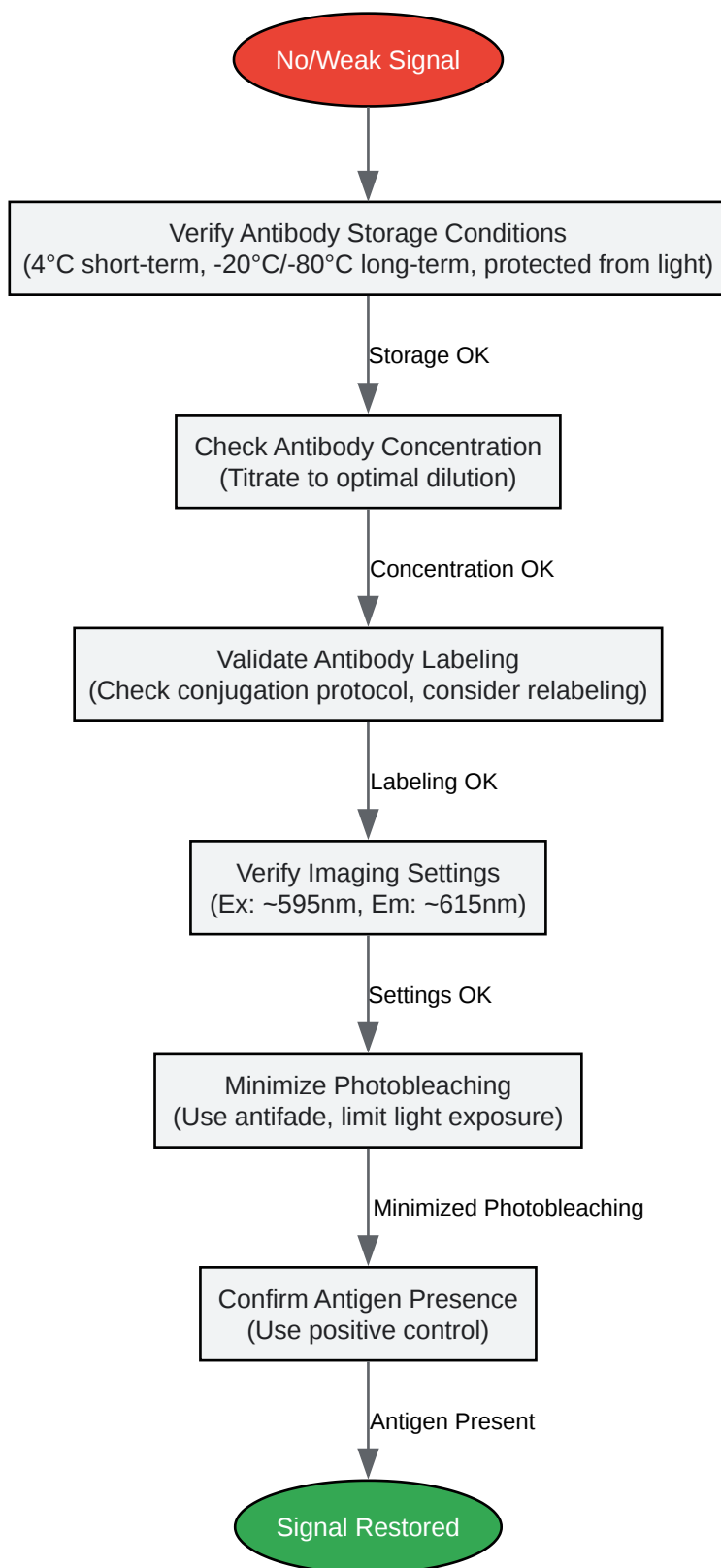
This guide addresses common issues encountered during experiments using Texas Red-X labeled antibodies.

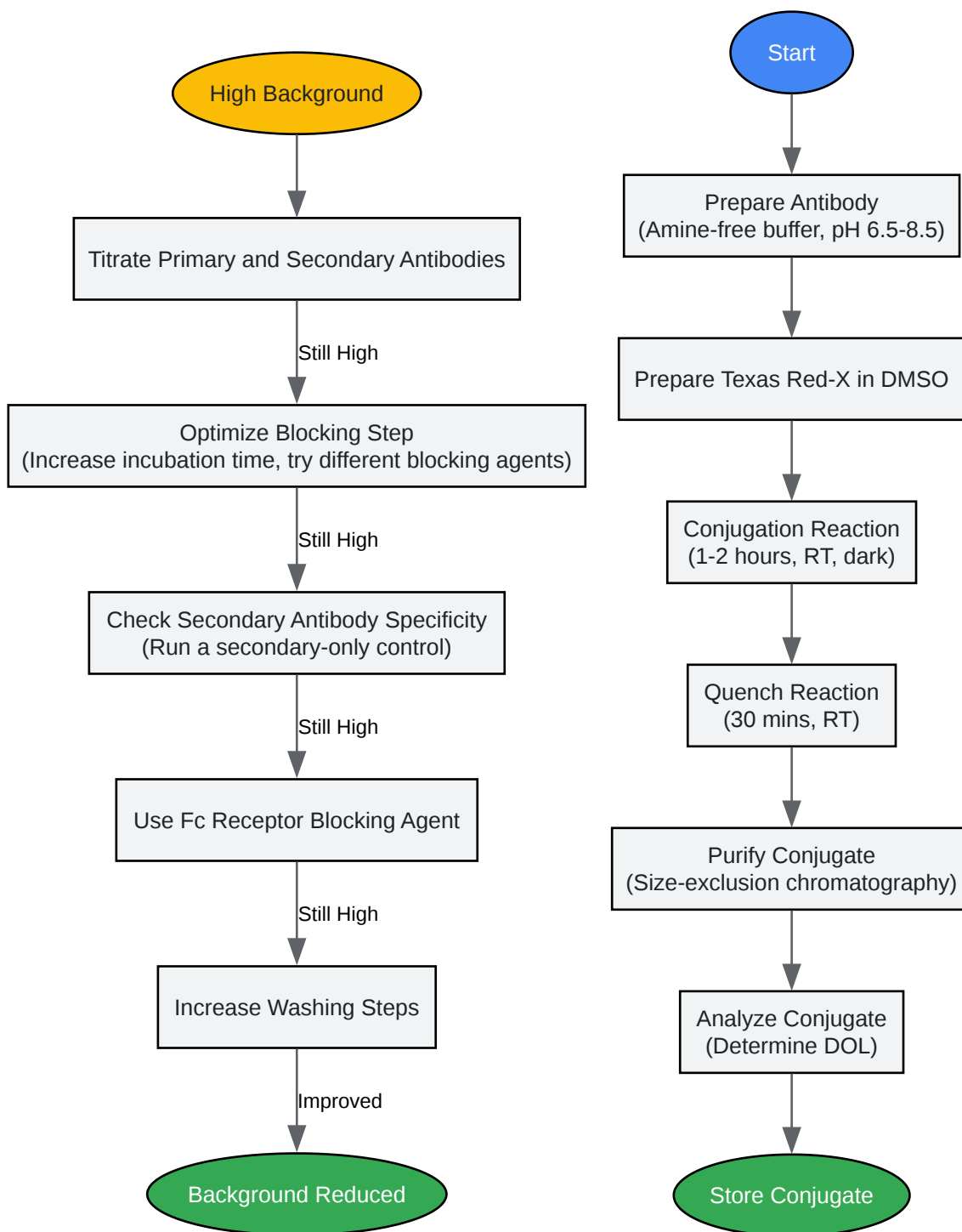
Issue 1: No or Weak Fluorescent Signal

Possible Causes:

- **Antibody Degradation:** Improper storage or repeated freeze-thaw cycles can damage the antibody.[\[2\]](#)[\[3\]](#)
- **Low Antibody Concentration:** The antibody may be too dilute for effective detection.
- **Inefficient Labeling:** The conjugation of Texas Red-X to the antibody may have been unsuccessful.
- **Photobleaching:** Excessive exposure to light during the experiment can quench the fluorescent signal.[\[11\]](#)
- **Incorrect Filter/Laser Settings:** The microscope or flow cytometer may not be set to the optimal excitation and emission wavelengths for Texas Red-X (Excitation: ~595 nm, Emission: ~615 nm).[\[5\]](#)[\[12\]](#)
- **Antigen Unavailability:** The target antigen may not be present or may be masked in the sample.

Troubleshooting Workflow:





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